

Essential Safety and Operational Guide for Handling PIK-75

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PIK-75

Cat. No.: B1677873

[Get Quote](#)

This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **PIK-75**, a potent dual inhibitor of PI3K and CDK9. Adherence to these guidelines is essential for ensuring personnel safety and maintaining experimental integrity.

Immediate Safety Information: Personal Protective Equipment (PPE)

Given that **PIK-75** (hydrochloride) is classified as harmful if swallowed and is a potent, biologically active compound, it must be handled with the care afforded to cytotoxic agents.^[1] Standard laboratory PPE is insufficient. The following must be worn at all times when handling **PIK-75** in solid or solution form.

Procedural Steps for Donning PPE:

- **Hand Hygiene:** Wash hands thoroughly with soap and water before beginning.
- **Inner Gloves:** Don the first pair of nitrile gloves.
- **Gown:** Wear a disposable, impermeable gown with long sleeves and tight-fitting knit cuffs. Ensure it closes securely in the back.
- **Outer Gloves:** Don a second pair of nitrile gloves, pulling the cuffs over the cuffs of the gown. Nitrile gloves are recommended for their chemical resistance.^[2]

- **Eye and Face Protection:** Wear ANSI-rated safety glasses with side shields at a minimum. For procedures with a risk of splashes or aerosol generation (e.g., weighing powder, vortexing), upgrade to chemical splash goggles or a full-face shield.
- **Respiratory Protection:** When handling the powder form of **PIK-75** outside of a certified chemical fume hood or containment device, a fit-tested N95 respirator is required to prevent inhalation of fine particles.^[1]

Operational Plans: Handling and Storage

Proper handling and storage are critical to maintain the stability of **PIK-75** and prevent accidental exposure.

Receiving and Storage:

- **Solid Compound:** Upon receipt, store the vial of solid **PIK-75** at -20°C under desiccating conditions. The solid form is stable for at least four years under these conditions.^[3]
- **Stock Solutions:** Prepare stock solutions by dissolving **PIK-75** in a suitable solvent like DMSO.^[4] Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter periods (up to 1 month).^[4]

Weighing and Solution Preparation:

- **Designated Area:** Conduct all weighing of **PIK-75** powder in a certified chemical fume hood or a powder containment balance enclosure to minimize inhalation risk.
- **Static Control:** Use an anti-static weigh boat or ionizer to prevent the powder from dispersing due to static electricity.
- **Solubilization:** Add the solvent directly to the vial containing the **PIK-75** powder to avoid transferring the powder. Cap the vial securely before vortexing or sonicating to fully dissolve the compound.

Emergency and Disposal Plans

Emergency Procedures - Spills and Exposure:

- Small Spill (Powder <5 g):
 - Alert personnel in the immediate area and restrict access.
 - Wearing the full PPE described in Section 1, gently cover the powder with absorbent pads dampened with water to prevent aerosolization.[5][6]
 - Carefully collect the wetted material and any broken glass with a scoop and place it into a sealed plastic bag.[5]
 - Clean the spill area twice with a detergent solution, followed by a final rinse with 70% alcohol.[5]
 - Place all contaminated materials (pads, gloves, gown) into a dedicated cytotoxic waste container.[5]
- Personal Exposure:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[6][7]
 - Eye Contact: Flush the eye(s) with an emergency eyewash station for at least 15 minutes, holding the eyelids open.[6]
 - Ingestion: Do NOT induce vomiting. Call emergency services or a poison control center immediately for guidance.[7][8][9]
 - Inhalation: Move to fresh air immediately. Seek medical attention.[7]

Waste Disposal Plan: All materials contaminated with **PIK-75** are considered hazardous chemical waste and must be disposed of accordingly.

- Segregation: Do not mix **PIK-75** waste with regular laboratory trash. Use separate, clearly labeled waste streams.[10][11]
- Solid Waste: Collect all contaminated solid items (e.g., gloves, gowns, weigh boats, pipette tips, vials) in a puncture-proof container labeled "Cytotoxic Waste" or "Hazardous Chemical Waste" in accordance with your institution's policy.[10]

- **Liquid Waste:** Collect all contaminated liquid waste (e.g., unused stock solutions, media from treated cells) in a compatible, leak-proof, and sealed container. Label it clearly with the contents, including "**PIK-75**" and the solvent (e.g., DMSO).
- **Disposal Request:** Arrange for waste pickup through your institution's Environmental Health and Safety (EHS) department. Do not pour **PIK-75** waste down the drain.[\[12\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **PIK-75**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C₁₆H₁₄BrN₅O₄S
Molecular Weight	452.3 g/mol [3]
CAS Number	372196-67-3 [3]

| Appearance | Solid |

Table 2: In Vitro Inhibitory Activity (IC₅₀)

Target	IC ₅₀ Value
p110α	5.8 nM [3] [4]
DNA-PK	2 nM [4]
p110γ	76 nM [3] [4]
p110δ	510 nM [4]
p110β	1.3 μM [3] [4]

| mTORC1 | ~1 μM[\[5\]](#)[\[13\]](#) |

Table 3: Storage and Stability

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	≥ 4 years[3]
Stock Solution (in DMSO)	-80°C	1 year[4]

| Stock Solution (in DMSO) | -20°C | 1 month[4] |

Experimental Protocols

1. Preparation of 10 mM Stock Solution in DMSO

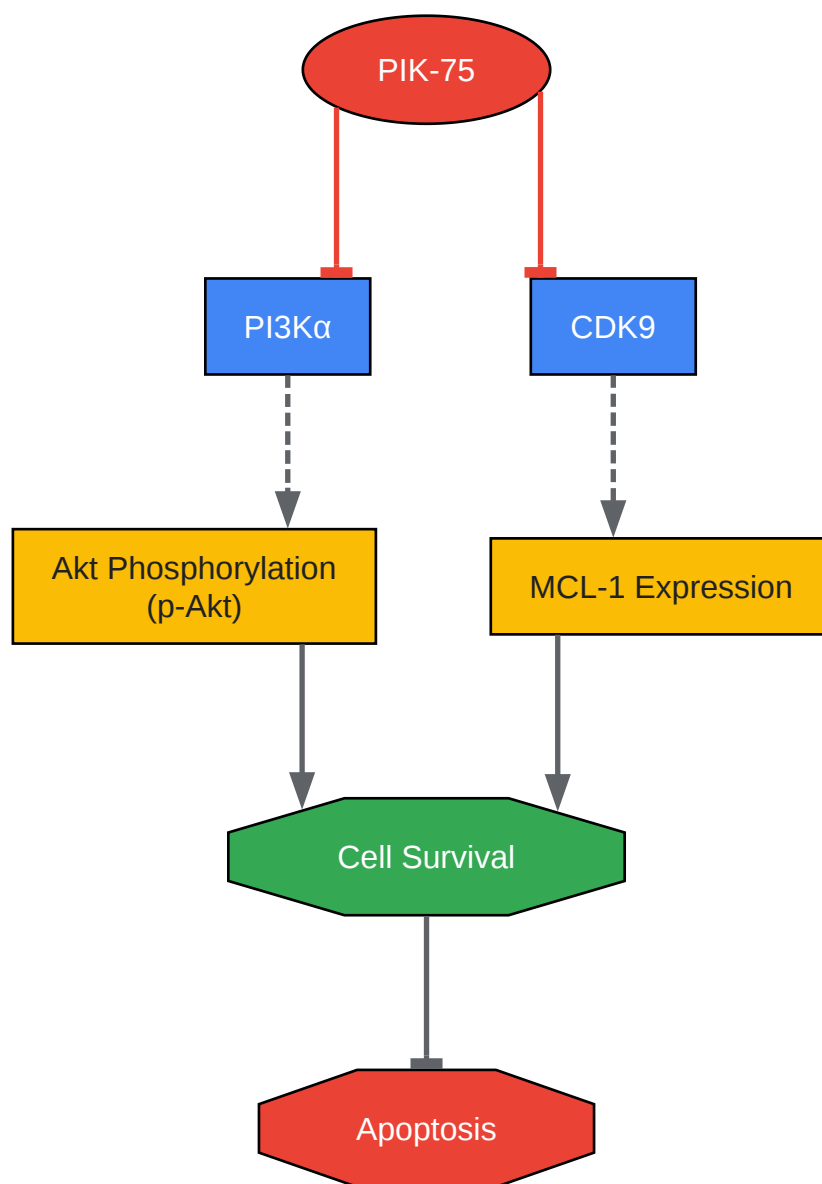
- Objective: To prepare a concentrated stock solution for subsequent dilution in experimental assays.
- Methodology:
 - Obtain a vial of **PIK-75** (MW: 452.3 g/mol). For example, to make a 10 mM solution from 1 mg of powder:
 - $\text{Volume (L)} = \text{Moles} / \text{Molarity}$
 - $\text{Moles} = 0.001 \text{ g} / 452.3 \text{ g/mol} = 2.21 \times 10^{-6} \text{ mol}$
 - $\text{Volume (L)} = 2.21 \times 10^{-6} \text{ mol} / 0.01 \text{ mol/L} = 2.21 \times 10^{-4} \text{ L} = 221 \text{ }\mu\text{L}$
 - Under a chemical fume hood, add 221 μL of fresh, anhydrous DMSO to the vial containing 1 mg of **PIK-75**.
 - Cap the vial securely and vortex until the solid is completely dissolved. A brief sonication may be used to aid dissolution.
 - Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
 - Store aliquots at -80°C.

2. Cell Viability / Proliferation (MTT Assay)

- Objective: To assess the effect of **PIK-75** on cell viability.
- Methodology:
 - Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
 - Prepare serial dilutions of **PIK-75** from the DMSO stock solution in the appropriate cell culture medium. Ensure the final DMSO concentration is consistent across all wells and typically $\leq 0.1\%$.
 - Treat cells with the desired concentrations of **PIK-75** and incubate for the specified time period (e.g., 48 or 72 hours).[\[4\]](#)
 - Add MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 3-4 hours at 37°C, allowing viable cells to convert MTT to formazan crystals.[\[4\]](#)
 - Add a solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well and incubate overnight to dissolve the formazan crystals.[\[4\]](#)
 - Read the absorbance at a wavelength of 570 nm using a microplate reader.[\[4\]](#) Cell viability is expressed as a percentage relative to the vehicle-treated control cells.

Signaling Pathway Visualization

PIK-75 exerts its pro-apoptotic effects through the dual inhibition of the PI3K and CDK9 kinases. Inhibition of PI3K α prevents the phosphorylation and activation of Akt, a key pro-survival signal. Simultaneously, inhibition of CDK9 leads to the destabilization and loss of the anti-apoptotic protein MCL-1. This combined action disrupts critical cell survival pathways, leading to apoptosis.[\[14\]](#)



[Click to download full resolution via product page](#)

Caption: Dual inhibitory action of **PIK-75** on PI3K α and CDK9, leading to apoptosis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 2. [Glove Selection Guide | Office of Environment, Health & Safety](http://ehs.berkeley.edu) [ehs.berkeley.edu]
- 3. [Glove Selection Chart - Chemical Breakthrough Times | All Safety Products](http://allsafetyproducts.com) [allsafetyproducts.com]
- 4. icash.public-health.uiowa.edu [icash.public-health.uiowa.edu]
- 5. dvm360.com [dvm360.com]
- 6. policy.nshealth.ca [policy.nshealth.ca]
- 7. [Lab Accident/First Aid Information | Environmental Health and Safety](http://ehs.uconn.edu) [ehs.uconn.edu]
- 8. [7.4.2 Ingestion | Environment, Health and Safety](http://ehs.cornell.edu) [ehs.cornell.edu]
- 9. [CCOHS: First Aid for Chemical Exposures](http://ccohs.ca) [ccohs.ca]
- 10. acewaste.com.au [acewaste.com.au]
- 11. [Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf](http://ncbi.nlm.nih.gov) [ncbi.nlm.nih.gov]
- 12. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 13. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 14. safety.fsu.edu [safety.fsu.edu]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling PIK-75]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1677873#personal-protective-equipment-for-handling-pik-75>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com